

An In-Depth Technical Guide to 3-(2-Chlorophenyl)isoxazole-5-carbaldehyde

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-(2-Chlorophenyl)isoxazole-5-carbaldehyde

Cat. No.: B1641228

[Get Quote](#)

CAS Number: 337355-80-3

A pivotal heterocyclic scaffold for advancements in medicinal chemistry and organic synthesis.

This guide offers a comprehensive technical overview of **3-(2-chlorophenyl)isoxazole-5-carbaldehyde**, a key building block in the development of novel therapeutic agents and complex organic molecules. Tailored for researchers, scientists, and professionals in drug development, this document delves into the synthesis, chemical properties, and potential applications of this versatile isoxazole derivative, underpinned by field-proven insights and methodologies.

Core Chemical Attributes and Physicochemical Properties

3-(2-Chlorophenyl)isoxazole-5-carbaldehyde is a substituted isoxazole featuring a 2-chlorophenyl group at the 3-position and a formyl (carbaldehyde) group at the 5-position of the isoxazole ring. This unique arrangement of functional groups imparts significant reactivity and biological potential to the molecule.^{[1][2]}

Table 1: Physicochemical Properties

Property	Value	Source
CAS Number	337355-80-3	Chem-Impex[1]
Molecular Formula	C ₁₀ H ₆ ClNO ₂	Chem-Impex[1]
Molecular Weight	207.62 g/mol	Chem-Impex[1]
IUPAC Name	3-(2-chlorophenyl)-1,2-oxazole-5-carbaldehyde	J&K Scientific[2]
Appearance	Off-white amorphous powder	Chem-Impex[1]
Melting Point	54-61 °C	Chem-Impex[1]
SMILES	C1=CC=C(C(=C1)C2=NOC(=C2)C=O)Cl	J&K Scientific[2]
InChI Key	CJJVDXAJEFUZRU-UHFFFAOYSA-N	J&K Scientific[2]
Purity	≥ 97% (HPLC)	Chem-Impex[1]
Storage Conditions	0-8 °C	Chem-Impex[1]

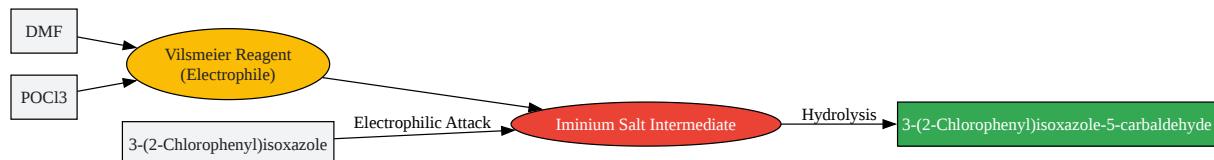
Strategic Synthesis Pathways

The synthesis of **3-(2-chlorophenyl)isoxazole-5-carbaldehyde** can be approached through several strategic pathways, primarily leveraging the construction of the isoxazole ring from acyclic precursors. The most prevalent and adaptable method involves the cyclization of a chalcone intermediate.

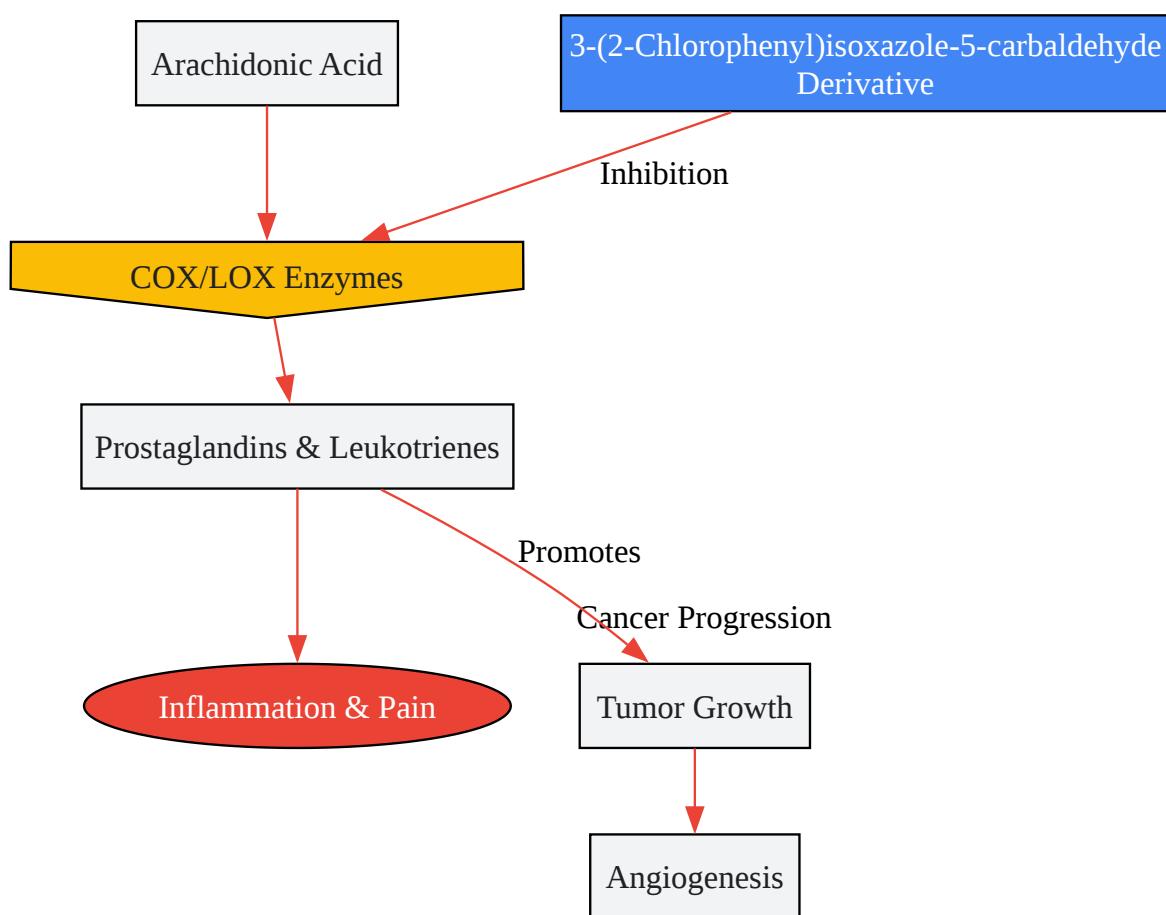
Synthesis via Chalcone Intermediate

This widely adopted methodology involves a two-step process: the Claisen-Schmidt condensation to form a chalcone, followed by cyclization with hydroxylamine to yield the isoxazole ring.

Logical Workflow for Chalcone-based Isoxazole Synthesis:



Inflammatory Pathway



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. jk-sci.com [jk-sci.com]
- To cite this document: BenchChem. [An In-Depth Technical Guide to 3-(2-Chlorophenyl)isoxazole-5-carbaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1641228#3-2-chlorophenyl-isoxazole-5-carbaldehyde-cas-number-337355-80-3>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com